A Comparative Guide to Alternative Reagents for Phenylethynyl Group Transfer

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Compound of Interest

Compound Name:	*Potassium phenylethynyltrifluoroborate*
CAS No.:	*485338-93-0*
Cat. No.:	*B1358472*

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The introduction of the phenylethynyl moiety is a critical transformation in the synthesis of a wide array of functional materials, pharmaceuticals, and complex organic molecules. Its rigid, linear structure and unique electronic properties make it a valuable building block. While traditional methods for phenylethynyl group transfer, such as the Sonogashira coupling, are well-established, a growing need for milder conditions, broader functional group tolerance, and alternative reactivity has driven the development of new reagents. This guide provides an objective comparison of various alternatives, supported by experimental data, to aid researchers in selecting the optimal method for their specific synthetic challenges.

Classification of Phenylethynyl Transfer Reagents

The transfer of a phenylethynyl group can be broadly categorized based on the nature of the transferring species: nucleophilic, electrophilic, or via a transition metal-catalyzed process. Each class of reagents offers distinct advantages and operates under different mechanistic paradigms.

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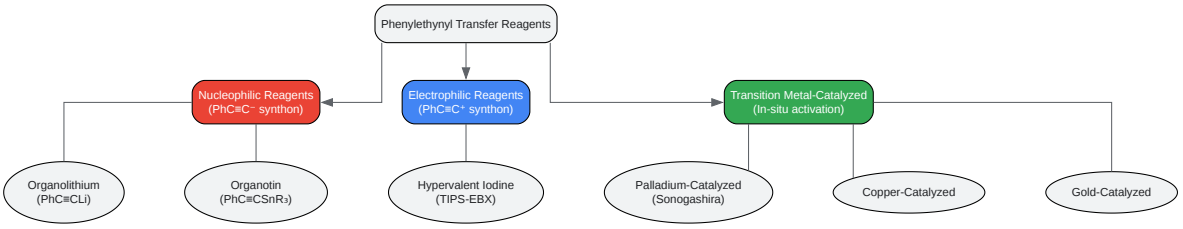

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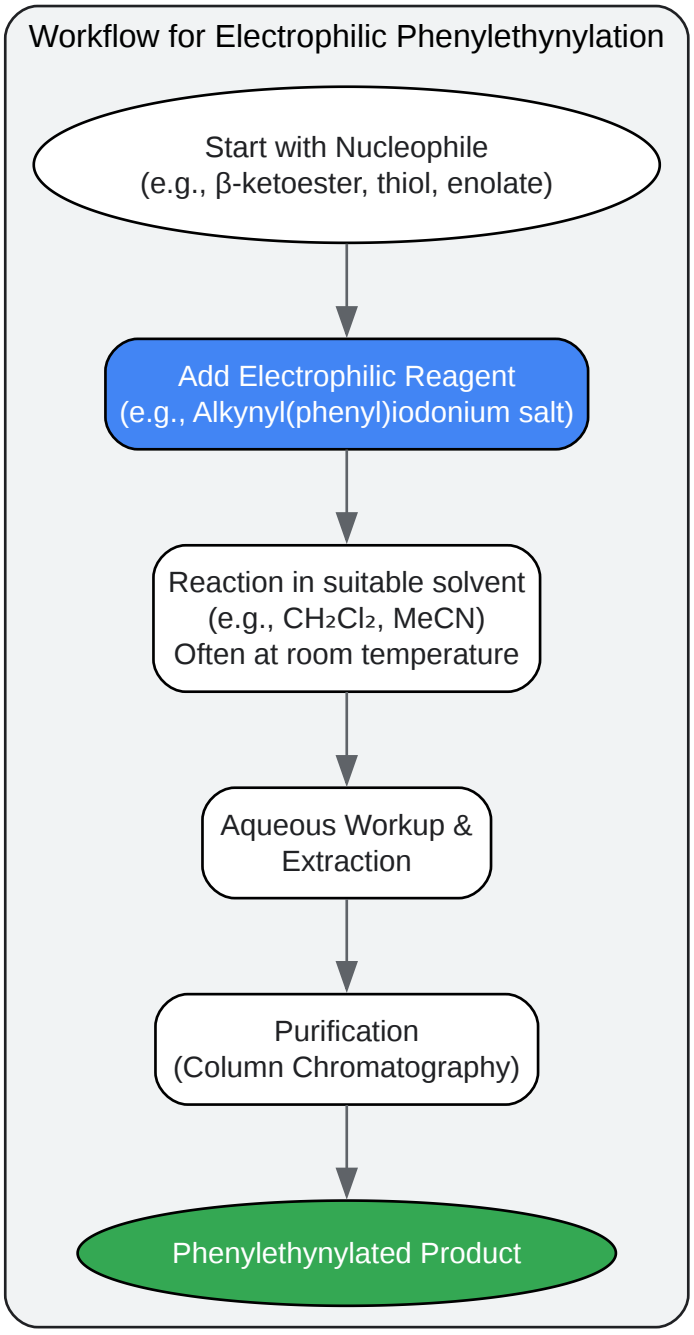

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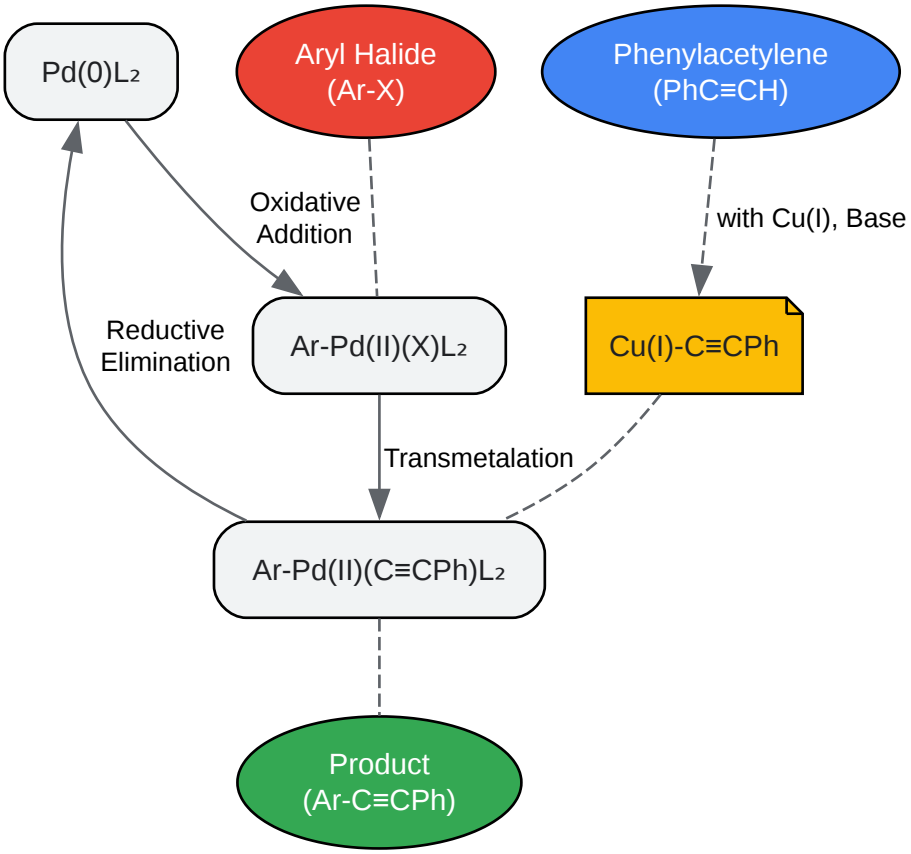

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